Glasdegib-d4 certificate of analysis explained

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Compound of Interest

Compound Name:	*Glasdegib-d4*
Cat. No.:	*B15545245*

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An in-depth analysis of the Certificate of Analysis for **Glasdegib-d4** provides critical insights into its purity, identity, and quality, which are essential for its application in research and development. This guide dissects the typical data and methodologies presented in such a certificate, offering a clear understanding for researchers, scientists, and drug development professionals.

Quantitative Data Summary

The following tables summarize the key analytical results for a representative batch of **Glasdegib-d4**.

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Test	Method	Specification	Result
Purity	HPLC	≥ 98.0%	99.7%
Identity	^{1}H NMR	Conforms to structure	Conforms
Mass Spectrometry (ESI)	Conforms to structure	Conforms	
Isotopic Purity	Mass Spectrometry (ESI)	≥ 99 atom % D	99.8%
Residual Solvents	GC-HS	≤ 0.5%	0.1%
Water Content	Karl Fischer Titration	≤ 0.5%	0.2%

Experimental Protocols

Detailed methodologies are crucial for the replication and validation of the analytical results presented in the Certificate of Analysis.

High-Performance Liquid Chromatography (HPLC) for Purity Assessment

- Objective: To determine the purity of the **Glasdegib-d4** compound by separating it from any potential impurities.
- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm).
- Mobile Phase: A gradient of solvent A (e.g., 0.1% formic acid in water) and solvent B (e.g., 0.1% formic acid in acetonitrile).
- Flow Rate: Typically around 1.0 mL/min.
- Detection: UV absorbance at a specific wavelength (e.g., 254 nm).
- Procedure: A solution of **Glasdegib-d4** is injected into the HPLC system. The components of the sample are separated based on their affinity for the stationary phase (column) and the

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mobile phase. The detector measures the absorbance of the eluting components, and the purity is calculated based on the area of the main peak relative to the total peak area.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Identity

- Objective: To confirm the chemical structure of **Glasdegib-d4** and the position of the deuterium labels.
- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz).
- Solvent: A deuterated solvent in which the sample is soluble (e.g., DMSO-d6).
- Procedure: The sample is dissolved in the deuterated solvent and placed in the NMR spectrometer. The ^{1}H NMR spectrum provides information about the number and types of hydrogen atoms in the molecule, confirming the overall structure and the absence of protons at the deuterated positions.

Mass Spectrometry (MS) for Identity and Isotopic Purity

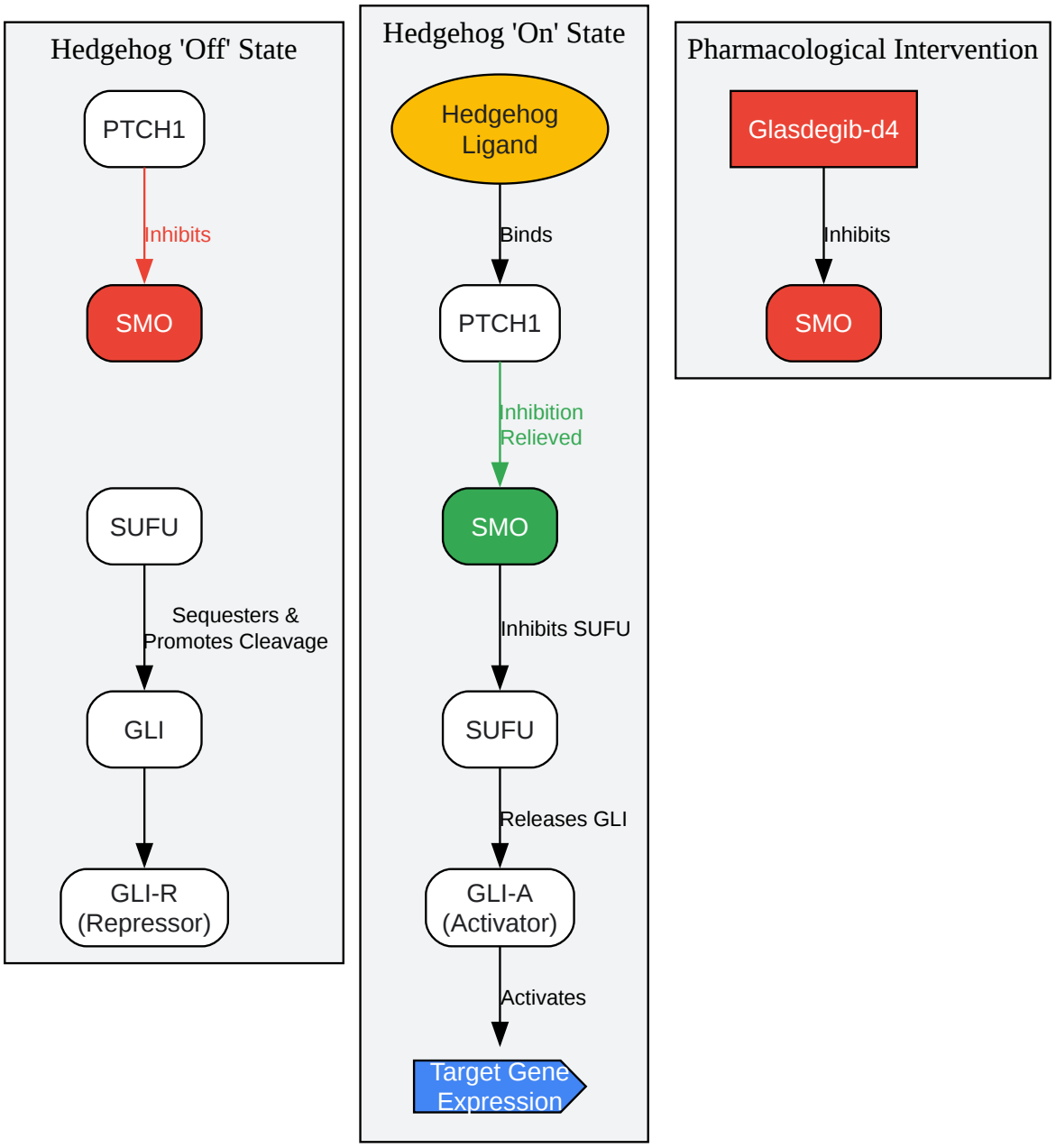
- Objective: To confirm the molecular weight of **Glasdegib-d4** and determine its isotopic purity.
- Instrumentation: A mass spectrometer, often coupled with a liquid chromatograph (LC-MS).
- Ionization Technique: Electrospray ionization (ESI) is commonly used for molecules like Glasdegib.
- Procedure: The sample is introduced into the mass spectrometer, where it is ionized. The instrument then separates the ions based on their mass-to-charge ratio. The resulting mass spectrum should show a prominent peak corresponding to the molecular weight of **Glasdegib-d4**. The isotopic purity is determined by analyzing the distribution of isotopic peaks.

Visualizations

Hedgehog Signaling Pathway and Glasdegib's Mechanism of Action

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Glasdegib is an inhibitor of the Smoothened (SMO) protein, a key component of the Hedgehog signaling pathway. The diagram below illustrates the pathway's "on" and "off" states and the inhibitory action of Glasdegib.



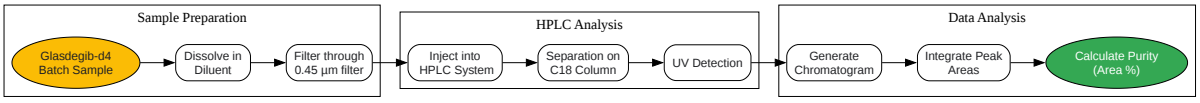
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Hedgehog Signaling Pathway and Glasdegib's Mechanism of Action.

Experimental Workflow for Purity Analysis via HPLC

The following diagram outlines the typical workflow for determining the purity of a **Glasdegib-d4** sample using HPLC.



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Workflow for Determining the Purity of **Glasdegib-d4** using HPLC.

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